

# 3-Hydroxysebacic acid proper disposal procedures

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## Compound of Interest

Compound Name: **3-Hydroxysebacic acid**

Cat. No.: **B143112**

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Proper disposal of **3-Hydroxysebacic acid** is critical for ensuring laboratory safety and environmental protection. As a substance classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects, adherence to strict disposal protocols is mandatory for all researchers, scientists, and drug development professionals.[1] This guide provides essential, step-by-step instructions for the safe handling and disposal of **3-Hydroxysebacic acid** waste.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure all relevant personnel are familiar with the chemical's hazards and have access to the Safety Data Sheet (SDS).

**Personal Protective Equipment (PPE):** Always wear the following appropriate PPE when handling **3-Hydroxysebacic acid** or its waste:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective, chemical-resistant gloves.
- Body Protection: Lab coat or impervious clothing.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid dust and aerosol formation.[1][2]

## Step-by-Step Disposal Protocol

The disposal of **3-Hydroxysebacic acid** must comply with all local, regional, and national hazardous waste regulations.[\[3\]](#) It should be treated as hazardous chemical waste.

#### 1. Waste Identification and Segregation:

- Designate a specific waste stream for **3-Hydroxysebacic acid**.
- Do not mix **3-Hydroxysebacic acid** waste with other chemical waste streams unless compatibility has been confirmed.[\[2\]](#) It is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)
- Keep solid and liquid waste in separate, designated containers.

#### 2. Waste Container Management:

- Selection: Use a container made of a material compatible with carboxylic acids, such as high-density polyethylene (HDPE).[\[2\]](#) The container must be in good condition with a secure, leak-proof lid.[\[2\]](#)
- Filling: Fill the waste container to no more than 80-90% of its capacity to prevent spills and allow for vapor expansion.[\[2\]](#)
- Closure: Keep the waste container securely closed at all times, except when adding waste.[\[2\]](#)[\[4\]](#)

#### 3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste".[\[2\]](#)
- Specify the full chemical name: "**3-Hydroxysebacic acid**".[\[2\]](#)
- List the associated hazards: "Harmful," "Aquatic Toxicity".[\[1\]](#)
- Include the accumulation start date on the label.[\[2\]](#)

#### 4. Storage:

- Store the sealed and labeled waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.[2]
- Ensure the storage area has secondary containment to manage potential leaks.[4][5]
- Segregate the container from incompatible materials.[1][4]

#### 5. Final Disposal:

- **3-Hydroxysebacic acid** waste must be disposed of through an approved and licensed waste disposal company.[1][3][6]
- Provide the disposal company with a copy of the chemical's Safety Data Sheet (SDS).[2]
- Never dispose of **3-Hydroxysebacic acid** down the drain or in the regular trash.[1][3] This is crucial due to its high toxicity to aquatic life.[1]

#### 6. Disposal of Empty Containers:

- A container that held **3-Hydroxysebacic acid** must be managed as hazardous waste.
- Thoroughly empty the container. The first rinse with a suitable solvent (e.g., water or another solvent in which the acid is soluble) must be collected and disposed of as hazardous waste. [4]
- After thorough rinsing, obliterate or deface the original label on the container before disposing of it as non-hazardous waste or recycling, in accordance with institutional policies. [5][7]

#### 7. Accidental Spill or Release:

- In case of a spill, evacuate personnel to a safe area.[1]
- Ensure adequate ventilation.[1]
- Wearing full PPE, prevent the spill from spreading or entering drains and water courses.[1]

- For liquid spills, absorb with an inert, non-combustible material (e.g., diatomite, universal binders).<sup>[1]</sup> For solid spills, sweep up carefully to avoid creating dust.
- Collect the spilled material and contaminated absorbent into a designated hazardous waste container for disposal.<sup>[1]</sup>

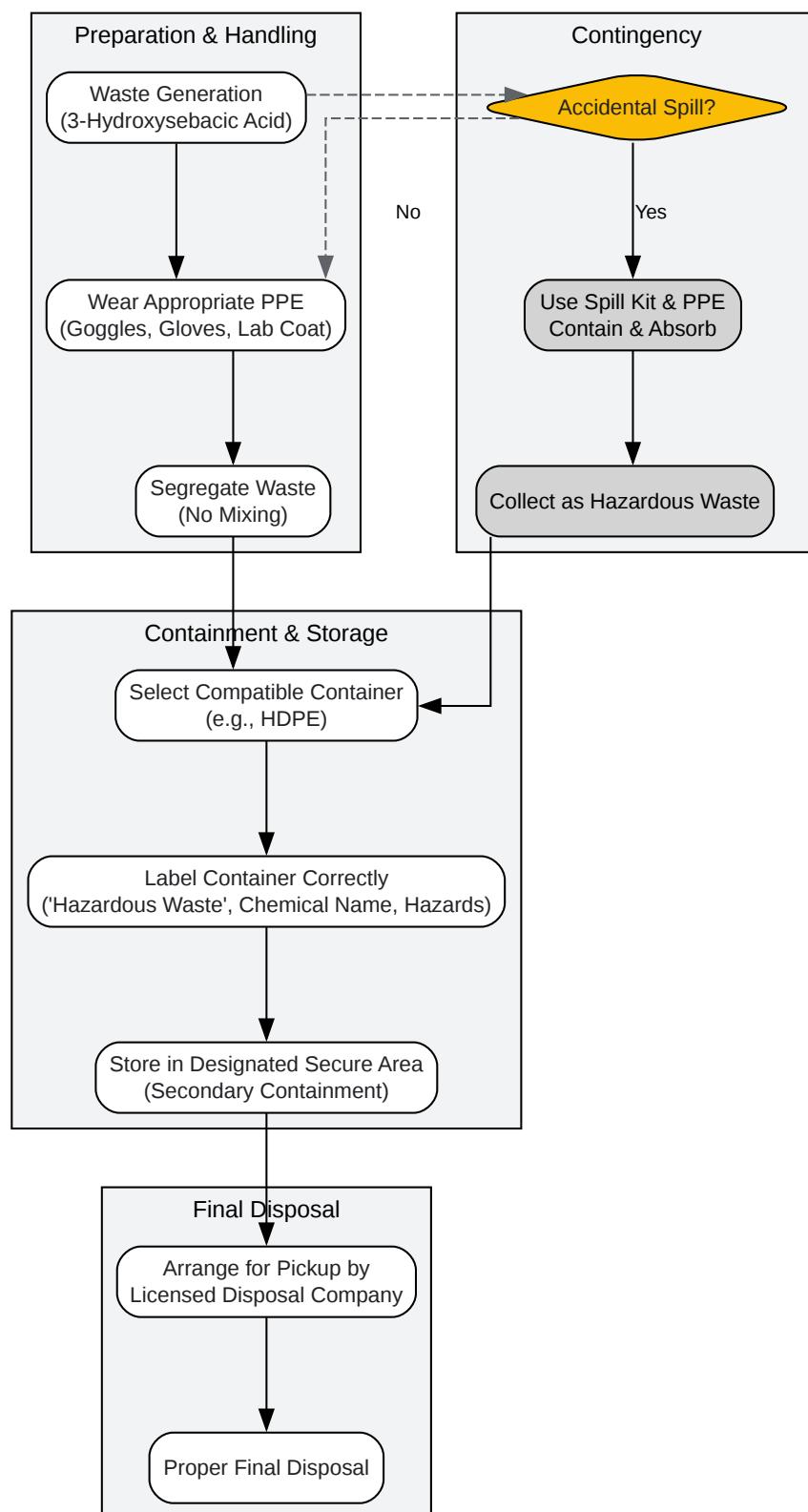
## Data Presentation: 3-Hydroxysebacic Acid Properties

The following table summarizes key data for **3-Hydroxysebacic acid** relevant to safety and handling.

Property	Data	Reference
CAS Number	73141-46-5	<a href="#">[1]</a>
Molecular Formula	C10H18O5	<a href="#">[1]</a>
Molecular Weight	218.25 g/mol	<a href="#">[1]</a>
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	<a href="#">[1]</a>
GHS Precautionary Statements	P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant.	<a href="#">[1]</a>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Hydroxysebacic acid** in a laboratory setting.

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